

handling moisture sensitivity of 3,4-Bis(hydroxymethyl)furan

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Compound Focus: 3,4-Furandimethanol

CAS No.: 14496-24-3

Cat. No.: S773982

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Chemical Profile & Handling Considerations

The table below summarizes the key identified properties of 3,4-Bis(hydroxymethyl)furan that are relevant to its handling [1] [2].

Property	Value / Description	Handling Implication
Chemical Names	3,4-Bis(hydroxymethyl)furan; 3,4-Furandimethanol	Confirm substance identity using CAS number.
CAS Number	14496-24-3	Unique identifier for sourcing and documentation.
Physical State	Liquid [1]	Indicates risk of spills; requires containment.
Density	1.248 g/mL at 25°C [1] (or 1.283 g/cm ³ [2])	Useful for calculations and volume measurements.
Boiling Point	137.4°C at 760 mmHg [2]	Suggests stability at room temperature but may degrade if heated.

Property	Value / Description	Handling Implication
Flash Point	36.9°C [2]	Flammable liquid ; requires strict avoidance of ignition sources (heat, sparks, open flames).
Functional Groups	Hydroxyl (x2) [1]	High polarity and potential for hydrogen bonding, leading to hygroscopicity (moisture absorption).
GHS Hazard	Eye Damage 1 [1]	Causes serious eye damage ; must use appropriate eye protection (tight-fitting safety goggles).

Frequently Asked Questions (FAQs)

- **Q1: Why is 3,4-Bis(hydroxymethyl)furan considered moisture-sensitive?** While not explicitly stated in the search results, its two hydroxyl groups make it highly polar and likely **hygroscopic**. It can absorb water from the atmosphere, which may lead to hydrolysis, product degradation, or unwanted side reactions in synthesis.
- **Q2: What is the recommended procedure for storing this chemical?** Based on its properties, the following storage conditions are advised:
 - **Environment:** Store in a cool, dry, and well-ventilated place.
 - **Inert Atmosphere:** For long-term storage or to maximize shelf-life, store under an inert gas (e.g., nitrogen or argon) to minimize contact with oxygen and moisture.
 - **Container:** Keep in a tightly sealed, air-tight container. A septum-sealed bottle is ideal for both liquid handling and maintaining an inert atmosphere.
 - **Compatibility:** Ensure the container material is compatible with alcohols and weak organic acids.
- **Q3: What should I do if I suspect my sample has been exposed to moisture?** Signs of moisture exposure could include cloudiness, a change in viscosity, or the formation of particulates.
 - **Visual Inspection:** Carefully inspect the liquid for any visual changes.
 - **Do Not Use:** If contamination is suspected, do not use the material for critical reactions.

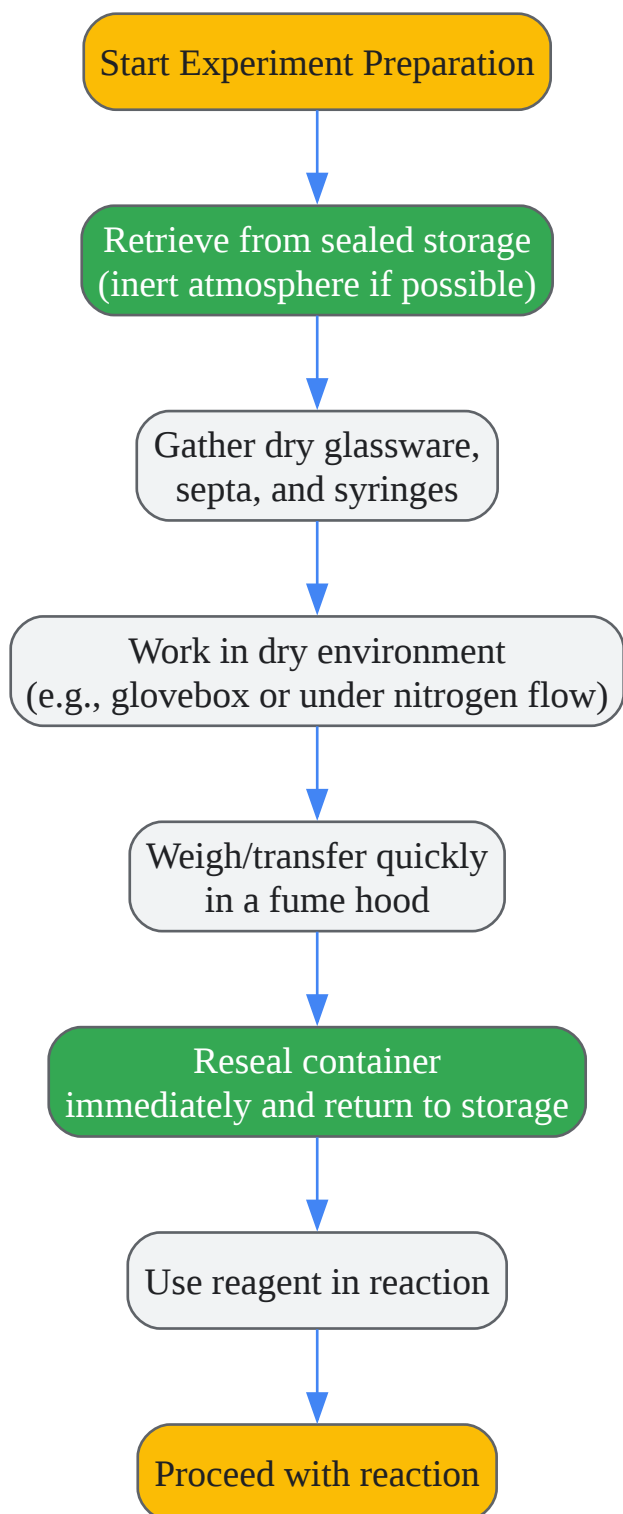
- **Analysis:** Characterization by techniques like NMR or Karl Fischer titration can confirm the presence and amount of water.
- **Disposal:** Follow your institution's guidelines for the disposal of hazardous organic chemicals.

Troubleshooting Guide

Observation	Potential Cause	Recommended Action
Cloudy appearance or precipitate in liquid	Water absorption leading to hydrolysis or separation.	Do not use for sensitive synthesis. Visually inspect future aliquots from a new, properly stored batch.
Lower-than-expected reaction yield	Deactivated reagent due to moisture contamination.	Use a new, sealed batch of the chemical. Ensure all solvents and other reagents are anhydrous.
Unexpected side products in synthesis	Moisture-induced side reactions.	Analyze the reaction pathway to identify potential hydrolysis products. Use scrupulously dry techniques.

Recommended Experimental Workflow

The following diagram outlines a standard workflow for handling moisture-sensitive chemicals like 3,4-Bis(hydroxymethyl)furan to ensure experimental integrity.



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Key Handling Protocols

- **Technique for Small-Scale Transfer:** For transferring small volumes, use a dry glass syringe with a needle. Puncture the septum of the storage bottle, quickly draw the required volume, and inject it directly into your reaction vessel, which should also be under an inert atmosphere.
- **Technique for Large-Scale Weighing:** If you must open the container to weigh the liquid, perform the operation in an inert atmosphere glovebox. If a glovebox is unavailable, perform the transfer rapidly in a fume hood, purging the container headspace with inert gas before and after resealing.

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References

1. 3,4-Bis(hydroxymethyl)furan 98 14496-24-3 [sigmaaldrich.com]
2. CAS 14496-24-3 3,4-Bis(hydroxymethyl)furan - Alfa Chemistry [alfa-chemistry.com]

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